

Introduction: Navigating the Physicochemical Landscape of a Novel Pyrimidine Derivative

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Compound of Interest

Compound Name: 6-(Azepan-1-yl)pyrimidin-4-amine

CAS No.: 110378-52-4

Cat. No.: B1490743

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In the realm of drug discovery and development, the journey of a promising molecule from a laboratory curiosity to a therapeutic agent is fraught with challenges. A significant portion of these challenges lies in understanding and optimizing the molecule's fundamental physicochemical properties. This guide focuses on a novel heterocyclic compound, **6-(Azepan-1-yl)pyrimidin-4-amine**, a molecule of interest due to its pyrimidine core, a scaffold prevalent in numerous therapeutic agents.

As a novel entity, public-domain data on the solubility and stability of **6-(Azepan-1-yl)pyrimidin-4-amine** is not available. Therefore, this document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals, outlining a robust, first-principles approach to thoroughly characterize these critical attributes. We will not merely present protocols; we will delve into the causality behind experimental choices, ensuring a self-validating and scientifically rigorous investigation. This guide is structured to provide a logical workflow, from initial solubility assessments to in-depth stability profiling, grounded in authoritative regulatory guidelines.

Part 1: A Deep Dive into the Solubility of 6-(Azepan-1-yl)pyrimidin-4-amine

A compound's therapeutic efficacy is contingent upon its ability to be absorbed and reach its site of action, processes largely governed by its aqueous solubility. For oral drug candidates, poor solubility can lead to low and variable bioavailability, rendering an otherwise potent compound ineffective. The Biopharmaceutics Classification System (BCS) categorizes a drug as "highly soluble" if its highest marketed dose can dissolve in 250 mL or less of aqueous media over a pH range of 1.2-6.8 at 37°C.^[1] This classification has significant regulatory implications, making accurate solubility determination a cornerstone of early-phase development.^[1]

Structural Considerations and Hypothesized Solubility Profile

The structure of **6-(Azepan-1-yl)pyrimidin-4-amine**, featuring a pyrimidine ring and two amine functionalities, suggests it is a weak base. Consequently, its solubility is expected to be highly dependent on pH. The amine groups will be protonated at lower pH values, leading to the formation of more soluble salt forms. Conversely, as the pH increases towards and beyond the pKa of the amine groups, the neutral, less soluble form of the molecule will predominate. Understanding this pH-solubility relationship is crucial for predicting its behavior in the gastrointestinal tract.

Experimental Protocol: Thermodynamic (Shake-Flask) Solubility Determination

The shake-flask method remains the gold standard for determining thermodynamic equilibrium solubility due to its accuracy and reliability.^{[1][2]}

Objective: To determine the equilibrium solubility of **6-(Azepan-1-yl)pyrimidin-4-amine** across a biopharmaceutically relevant pH range at 37°C.

Methodology:

- **Preparation of Buffers:** Prepare a series of buffers covering the pH range of 1.2 to 7.4 (e.g., pH 1.2 HCl, pH 4.5 acetate, pH 6.8 phosphate).

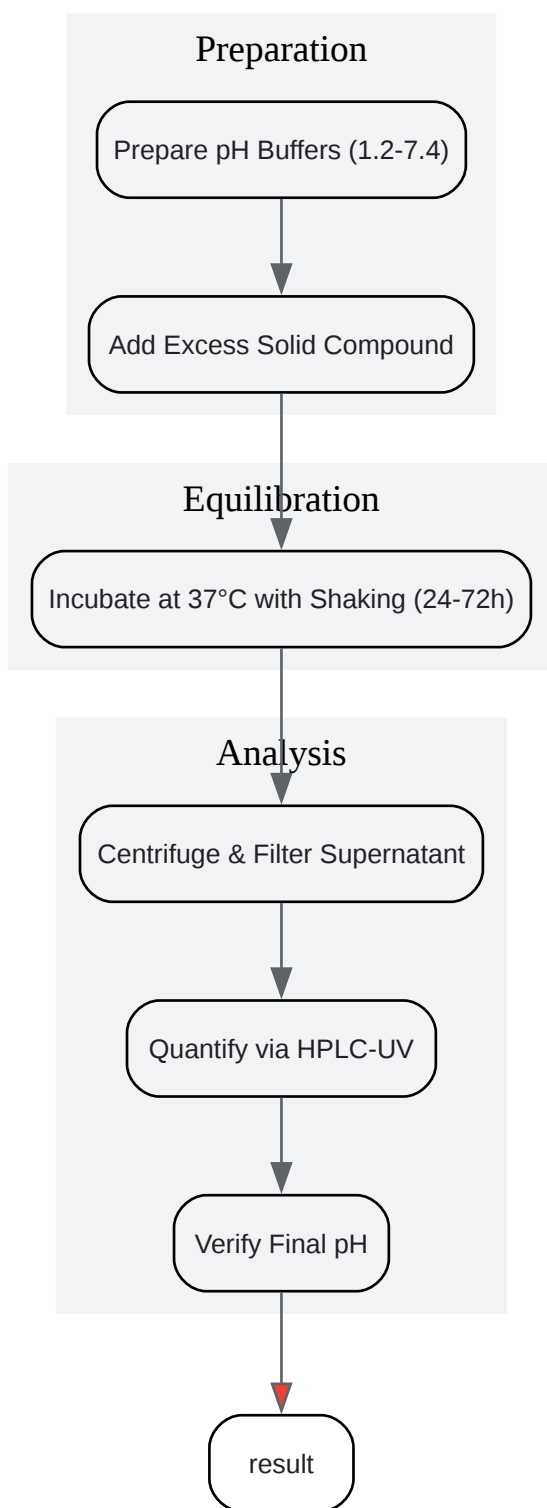
- **Compound Addition:** Add an excess amount of solid **6-(Azepan-1-yl)pyrimidin-4-amine** to vials containing each buffer. The excess solid is crucial to ensure that a saturated solution is achieved.
- **Equilibration:** Seal the vials and place them in a shaking incubator set at 37°C for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium.^[1]
- **Sample Collection and Preparation:** After equilibration, visually confirm the presence of undissolved solid. Carefully withdraw an aliquot of the supernatant.
- **Separation of Solid:** Separate the undissolved solid from the saturated solution by centrifugation followed by filtration through a low-binding filter (e.g., 0.22 µm PVDF).^[1]
- **Quantification:** Accurately dilute the filtrate and analyze the concentration of the dissolved compound using a validated, stability-indicating analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).
- **pH Verification:** Measure the pH of the final saturated solution to ensure it has not shifted significantly during the experiment.^[3]

Data Presentation: pH-Solubility Profile

The results should be summarized in a clear, tabular format.

pH of Medium	Temperature (°C)	Mean Solubility (mg/mL)	Standard Deviation
1.2	37		
4.5	37		
6.8	37		
7.4	37		

Visualization: Shake-Flask Solubility Workflow



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Caption: Workflow for thermodynamic solubility determination.

Part 2: Comprehensive Stability Profiling

The stability of an active pharmaceutical ingredient (API) is its capacity to remain within established specifications to maintain its identity, strength, quality, and purity.^{[4][5]} Stability testing is a regulatory requirement and provides critical information for determining storage conditions, re-test periods, and shelf-life.^{[4][6]}

Potential Degradation Pathways

The chemical structure of **6-(Azepan-1-yl)pyrimidin-4-amine** suggests potential susceptibility to:

- **Hydrolysis:** The amine groups may be susceptible to hydrolysis under acidic or basic conditions.
- **Oxidation:** The electron-rich pyrimidine ring and amine functionalities could be prone to oxidative degradation.
- **Photodegradation:** Aromatic systems can be susceptible to degradation upon exposure to light.

Experimental Protocol: Forced Degradation (Stress Testing)

Forced degradation studies are essential to identify likely degradation products, understand degradation pathways, and establish the stability-indicating power of the analytical methods used.^[7]

Objective: To investigate the intrinsic stability of **6-(Azepan-1-yl)pyrimidin-4-amine** under various stress conditions.

Methodology:

A single batch of the API is typically used for stress testing.^{[6][7]}

- **Acidic Hydrolysis:** Incubate a solution of the compound in 0.1 M HCl at an elevated temperature (e.g., 60°C) for a defined period.

- **Basic Hydrolysis:** Incubate a solution of the compound in 0.1 M NaOH at an elevated temperature (e.g., 60°C) for a defined period.
- **Oxidative Degradation:** Expose a solution of the compound to 3% hydrogen peroxide (H₂O₂) at room temperature.
- **Thermal Degradation:** Expose the solid compound to dry heat (e.g., 70°C).
- **Photostability:** Expose the solid compound and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter.

Samples are taken at various time points and analyzed by a stability-indicating HPLC method to determine the loss of the parent compound and the formation of degradation products.

Data Presentation: Forced Degradation Summary

Stress Condition	Duration/Temp	% Assay of Parent	% Degradation	No. of Degradants
0.1 M HCl	24h / 60°C			
0.1 M NaOH	24h / 60°C			
3% H ₂ O ₂	24h / RT			
Thermal (Solid)	48h / 70°C			
Photolytic (Solid)	Per ICH Q1B			
Photolytic (Solution)	Per ICH Q1B			

Experimental Protocol: Formal (ICH) Stability Studies

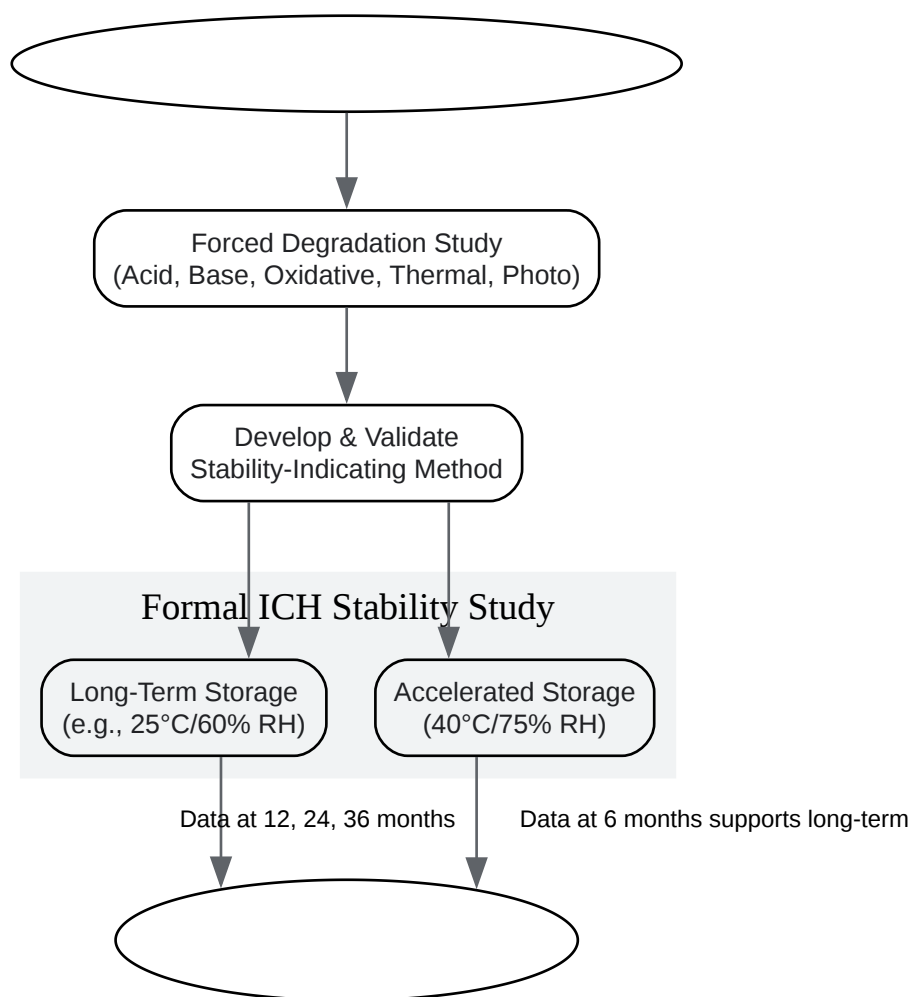
Formal stability studies are conducted on multiple batches in the proposed container closure system to establish a re-test period or shelf life.^{[4][6]}

Objective: To evaluate the stability of **6-(Azepan-1-yl)pyrimidin-4-amine** under long-term and accelerated storage conditions.

Methodology:

- Batch Selection: Place at least three primary batches of the API on stability.[8]
- Storage Conditions:
 - Long-term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$. [4]
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.
- Testing Frequency:
 - Long-term: 0, 3, 6, 9, 12, 18, 24, and 36 months.[6][7]
 - Accelerated: 0, 3, and 6 months.[6][7]
- Attributes to be Tested: The stability-indicating assay should monitor for appearance, assay of the active substance, degradation products, and any other relevant physical or chemical properties.[6]

Visualization: Stability Testing Strategy



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Caption: Decision workflow for API stability assessment.

Conclusion: Building a Foundation for Successful Development

This guide provides a comprehensive framework for the systematic evaluation of the solubility and stability of **6-(Azepan-1-yl)pyrimidin-4-amine**. By adhering to these scientifically sound and regulatory-compliant methodologies, researchers can generate a robust physicochemical data package. This data is not merely a collection of results but forms the very foundation upon which successful formulation development, analytical method validation, and ultimately, clinical and commercial success are built. The insights gained from these studies will guide critical decisions, mitigate risks, and accelerate the progression of this promising molecule through the development pipeline.

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